

Application Note: Quantitation of 5-Fluorouridine using a Validated HPLC-UV Method

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Abstract

This application note describes a detailed protocol for the quantitative analysis of 5-Fluorouridine (5-FUR) using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with ultraviolet (UV) detection. A reliable and linear calibration curve was established, demonstrating the suitability of this method for the accurate quantitation of 5-FUR in aqueous solutions. This protocol is intended for researchers, scientists, and drug development professionals requiring a precise analytical method for 5-Fluorouridine.

Introduction

5-Fluorouridine is a fluorinated pyrimidine analog and a key metabolite of the widely used chemotherapeutic agent 5-Fluorouracil (5-FU). The accurate quantification of 5-FUR is crucial for pharmacokinetic studies, drug metabolism research, and the development of novel drug delivery systems. High-performance liquid chromatography (HPLC) is a robust and widely used technique for the separation and quantification of pharmaceutical compounds. This application note provides a comprehensive protocol for establishing a calibration curve for 5-Fluorouridine using HPLC with UV detection, enabling researchers to accurately determine its concentration in various experimental settings.

Experimental Protocol



Materials and Reagents

- · 5-Fluorouridine analytical standard
- HPLC grade water
- Ammonium acetate
- Glacial acetic acid (for pH adjustment)
- Methanol (HPLC grade)
- 0.22 μm syringe filters

Equipment

- HPLC system with a UV detector
- Reversed-phase C8 or C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size)
- Analytical balance
- Volumetric flasks and pipettes
- pH meter
- Sonicator

Preparation of Mobile Phase

Prepare a 0.05 M ammonium acetate solution by dissolving the appropriate amount of ammonium acetate in HPLC grade water. Adjust the pH of the solution to 6.5 using glacial acetic acid. This will serve as the aqueous component of the mobile phase.

Preparation of Standard Solutions

Stock Solution (1 mg/mL):

Accurately weigh 10 mg of 5-Fluorouridine analytical standard.



- Transfer the standard to a 10 mL volumetric flask.
- Dissolve the standard in HPLC grade water, using sonication if necessary to ensure complete dissolution.
- Bring the volume to 10 mL with HPLC grade water and mix thoroughly.

Working Standard Solutions:

Prepare a series of working standard solutions by serially diluting the stock solution with HPLC grade water to achieve the desired concentrations for the calibration curve. A typical concentration range is $1 \mu g/mL$ to $200 \mu g/mL$.

HPLC Conditions

Parameter	Value
Column	C8, 250 mm x 4.6 mm, 5 μm
Mobile Phase	0.05 M Ammonium Acetate (pH 6.5)
Flow Rate	1.0 mL/min
Injection Volume	20 μL
Detection Wavelength	266 nm
Column Temperature	Ambient
Run Time	10 minutes

Calibration Curve Construction

- Inject 20 μL of each working standard solution into the HPLC system in triplicate.
- Record the peak area for each injection.
- Calculate the mean peak area for each concentration level.
- Plot a graph of the mean peak area versus the corresponding concentration of 5-Fluorouridine.



• Perform a linear regression analysis to determine the equation of the line (y = mx + c), the correlation coefficient (R^2) , the limit of detection (LOD), and the limit of quantification (LOQ).

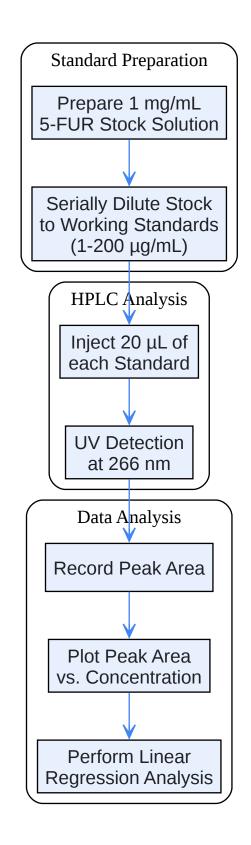
Quantitative Data

The following table summarizes the performance characteristics of the HPLC method for the quantification of 5-Fluorouridine.

Parameter	Result
Linearity Range	1 - 200 μg/mL
Correlation Coefficient (R²)	> 0.995
Limit of Detection (LOD)	0.5 μg/mL
Limit of Quantification (LOQ)	1 μg/mL[1]
Retention Time	Approximately 6.7 min[2]

Visualizations

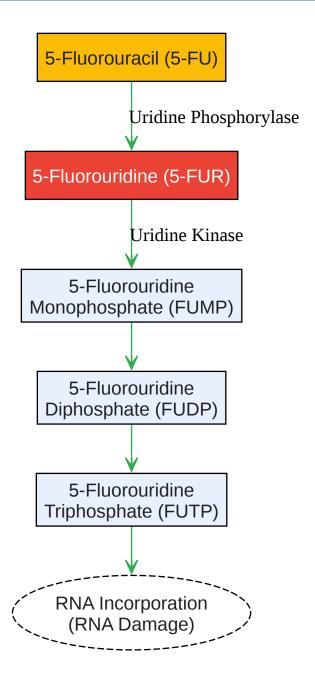




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Caption: Experimental workflow for generating a 5-Fluorouridine HPLC calibration curve.





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Caption: Anabolic metabolism of 5-Fluorouracil to 5-Fluorouridine and subsequent RNA incorporation.

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References

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- 2. researchgate.net [researchgate.net]
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